

Methyl L-alaninate molecular weight and formula

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Compound of Interest

Compound Name: **Methyl L-alaninate**

Cat. No.: **B155853**

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An In-depth Technical Guide to **Methyl L-alaninate**

This guide provides a detailed overview of the fundamental physicochemical properties of **Methyl L-alaninate**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

Methyl L-alaninate is the methyl ester of the amino acid L-alanine. It is a common reagent in synthetic organic chemistry, particularly in peptide synthesis. The hydrochloride salt form is also frequently used.

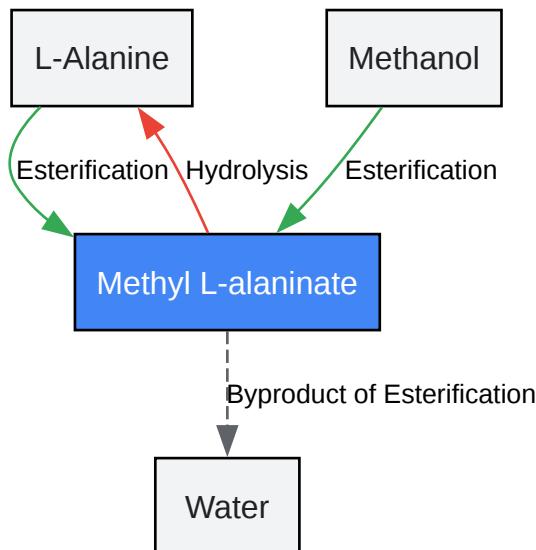
Below is a summary of the key quantitative data for **Methyl L-alaninate** and its common salt form.

Compound	Synonyms	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Methyl L-alaninate	L-Alanine methyl ester	C4H9NO2	103.12[1][2][3]	10065-72-2[4]
Methyl L-alaninate	L-Alanine methyl ester	C4H9NO2 • HCl	139.6[5]	2491-20-5[5]
Hydrochloride	hydrochloride			

Chemical Structure and Relationships

The molecular structure of **Methyl L-alaninate** is derived from the parent amino acid, L-alanine, through the esterification of the carboxylic acid group with methanol. This structural relationship is fundamental to its chemical properties and reactivity.

Structural Relationship of Methyl L-alaninate



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Caption: Logical diagram illustrating the synthesis of **Methyl L-alaninate**.

Applications in Research and Development

Methyl L-alaninate serves as a versatile building block in various scientific applications:

- **Pharmaceutical Synthesis:** It is utilized as an intermediate in the creation of more complex bioactive molecules. For instance, it has been used in the synthesis of nucleotides with anti-HIV activity and in the development of anticancer agents[5].
- **Biochemical Research:** In laboratory settings, it is employed in studies related to protein interactions, enzyme mechanisms, and metabolism[1]. Specifically, its hydrochloride salt is used in in-vivo studies to measure glucose and alanine metabolism[1].
- **Peptide Synthesis:** As a derivative of an amino acid, it is a fundamental component in the stepwise construction of peptides for research in drug discovery and protein function[1].

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **Methyl L-alaninate** are highly specific to the intended application and are typically found in peer-reviewed scientific literature or detailed chemical synthesis publications. The provided search results indicate its use in various syntheses but do not offer specific, step-by-step experimental methodologies. For detailed protocols, consulting primary research articles or specialized chemical synthesis databases is recommended.

Signaling Pathways

Methyl L-alaninate is a simple amino acid derivative and is not known to be directly involved in specific biological signaling pathways in the manner of a signaling molecule. Its primary biological relevance lies in its participation in metabolic pathways as a derivative of L-alanine^[1]. Therefore, diagrams of signaling pathways are not applicable to this compound.

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